

A Technical Guide to Trimethoprim-d9 for Research Applications

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Compound of Interest

Compound Name: Trimethoprim-d9

Cat. No.: B562225

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Trimethoprim-d9**, a deuterated analog of the antibiotic Trimethoprim. This document is intended for researchers, scientists, and professionals in drug development who utilize **Trimethoprim-d9** as an internal standard in pharmacokinetic studies, metabolic research, and other analytical applications.

Introduction to Trimethoprim and its Deuterated Analog

Trimethoprim is a synthetic bacteriostatic antibiotic that functions as a dihydrofolate reductase (DHFR) inhibitor.[1][2] It exhibits broad-spectrum activity against a wide array of Gram-positive and Gram-negative aerobic bacteria.[1][2] The therapeutic action of Trimethoprim lies in its ability to disrupt the folic acid synthesis pathway in bacteria, which is essential for the production of nucleotides and certain amino acids, thereby inhibiting bacterial growth and replication.[1][3][4]

Trimethoprim-d9 is a stable isotope-labeled version of Trimethoprim, where nine hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry (MS), such as in liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-mass spectrometry (GC-MS).[2] Its key advantages in this role include its chemical similarity to the

unlabeled analyte and a distinct mass difference, which allows for accurate and precise quantification in complex biological matrices.

Commercial Suppliers and Product Specifications

A variety of commercial suppliers offer **Trimethoprim-d9** for research purposes. The table below summarizes key quantitative data from several prominent vendors to facilitate comparison. Researchers are advised to consult the suppliers' websites and Certificates of Analysis (CoA) for the most current and detailed specifications.

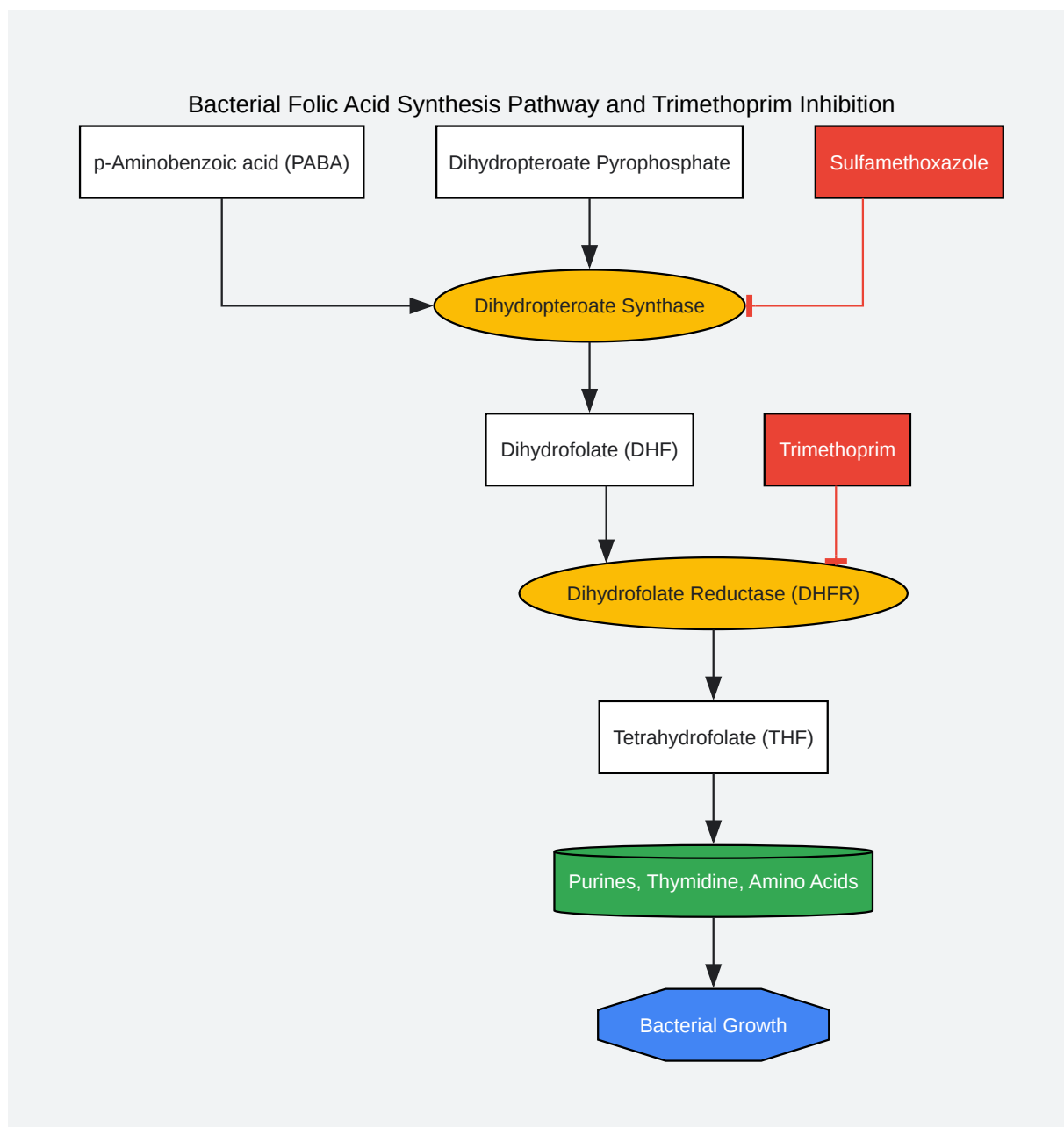
Supplier	Catalog Number	Purity	Molecular Formula	Molecular Weight (g/mol)	CAS Number
MedchemExpress	HY-B0510S	99.60%	C ₁₄ H ₉ D ₉ N ₄ O ₃	299.37	1189460-62-5
United States Biological	T8487-25	Highly Purified (90% D9, 10% D6)	C ₁₄ H ₉ D ₉ N ₄ O ₃	Not Specified	Not Specified
VIVAN Life Sciences	VLCS-01594	Not Specified	C ₁₄ H ₉ D ₉ N ₄ O ₃	299.37	1189460-62-5
Sigma-Aldrich (VETRANAL®)	32414-10MG	Analytical Standard	C ₁₄ D ₉ H ₉ N ₄ O ₃	299.37	1189460-62-5
Simson Pharma	Not Specified	Not Specified	Not Specified	Not Specified	1189460-62-5
Cayman Chemical (Trimethoprim-d3)	Not Specified	≥99% deuterated forms (d1-d3)	C ₁₄ H ₁₅ D ₃ N ₄ O ₃	293.3	1189923-38-3

Mechanism of Action: Inhibition of Folic Acid Synthesis

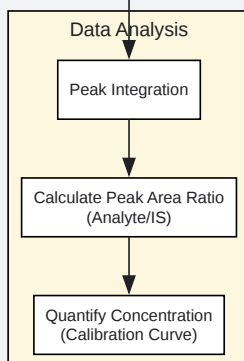
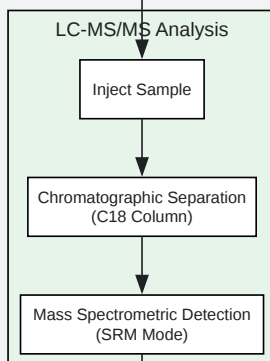
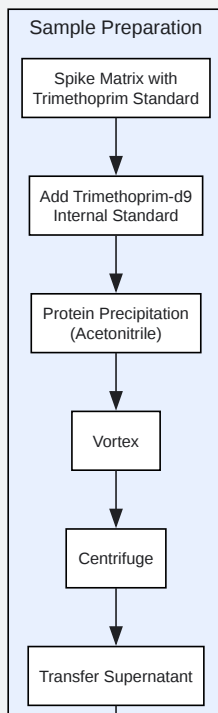
Trimethoprim selectively targets and inhibits bacterial dihydrofolate reductase (DHFR), an enzyme crucial for the bacterial folic acid metabolic pathway.^{[1][3][4]} Unlike their mammalian counterparts, which obtain folic acid from their diet, bacteria must synthesize it de novo. DHFR catalyzes the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF).^{[3][5]} THF is an essential cofactor in the synthesis of purines, thymidine, and certain amino acids, which are the building blocks of DNA, RNA, and proteins.^{[3][5]} By inhibiting DHFR, Trimethoprim leads to a depletion of THF, thereby halting bacterial growth.^[1]

The synergistic combination of Trimethoprim with sulfamethoxazole, which inhibits an earlier step in the folic acid pathway (dihydropteroate synthase), results in a more potent bactericidal effect.^{[1][5]}

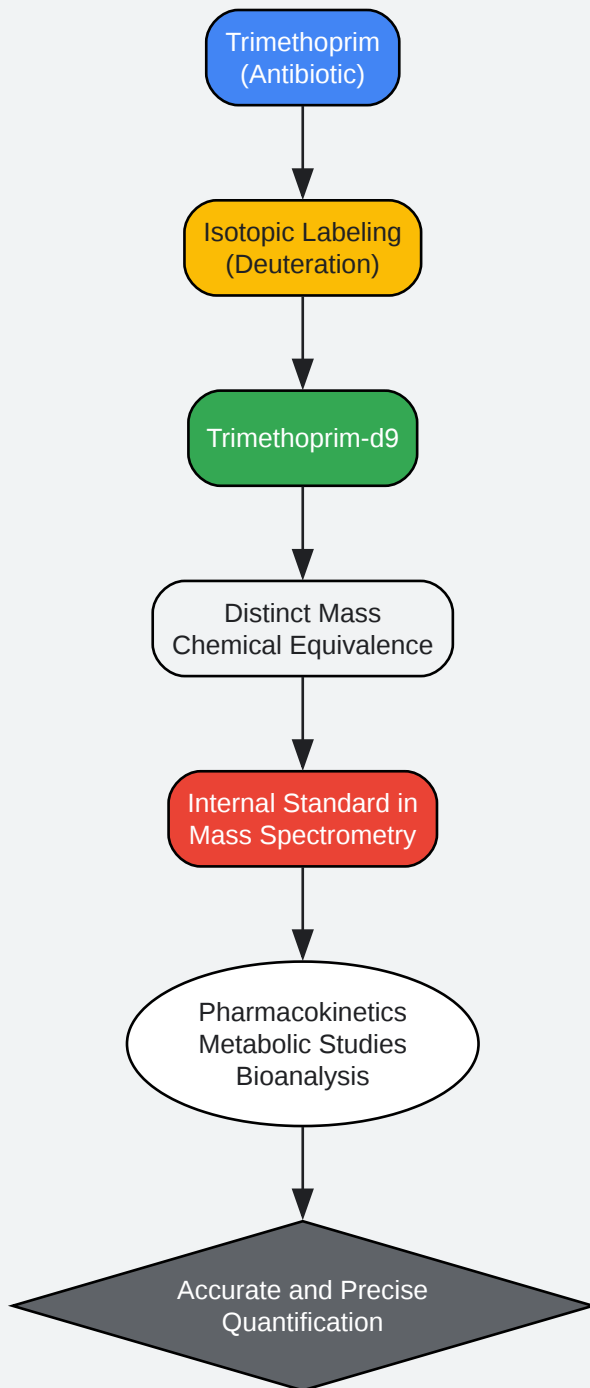
Below is a diagram illustrating the bacterial folic acid synthesis pathway and the inhibitory action of Trimethoprim.



LC-MS/MS Quantification Workflow



Conceptual Framework of Trimethoprim-d9 Application

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